

ZINC000003015356: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: ZINC000003015356

Cat. No.: B2820085

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ZINC ID: **ZINC000003015356** Canonical SMILES:

C1=CC=C(C=C1)C(=O)NC(CC(C)C)C(=O)O.[Zn+2] Molecular Formula: C₁₃H₁₆NO₃.Zn

Molecular Weight: 309.65 g/mol

This technical guide provides a comprehensive overview of the commercially available compound **ZINC000003015356**, intended for researchers, scientists, and professionals in the field of drug development. While detailed experimental data and established signaling pathways for this specific molecule are not extensively documented in publicly available literature, this document outlines its commercial availability, presents a generalized experimental workflow for its characterization, and discusses the broader context of zinc-containing compounds in biological systems.

Commercial Availability and Procurement

ZINC000003015356 is a readily available compound for research purposes and can be procured from various chemical suppliers. The following table summarizes known vendors. Please note that stock status and lead times are subject to change and should be verified with the respective suppliers.

| Vendor | Stock Status | Purity | Additional Information |
|-------------|----------------|--------|--|
| MolPort | In Stock | >95% | Available for immediate purchase. |
| Chemspace | In Stock | >95% | Part of their screening compound libraries. |
| Mcule | In Stock | >95% | Available for purchase through their online marketplace. |
| Vitas-M Lab | Made on Demand | >95% | Synthesized upon request. |
| Chemdiv | Made on Demand | >95% | Part of their discovery chemistry services. |

Hypothetical Experimental Workflow for Characterization

For a novel screening compound such as **ZINC000003015356**, a systematic approach is required to elucidate its biological activity and mechanism of action. The following diagram illustrates a generalized experimental workflow.



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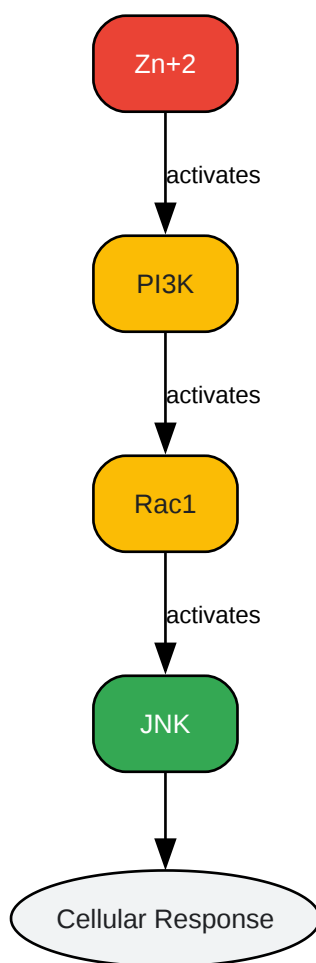
A generalized workflow for the characterization of a screening compound.

Potential Biological Roles of Zinc-Containing Compounds

While specific data for **ZINC000003015356** is limited, the presence of zinc suggests potential involvement in a variety of biological processes. Zinc is a crucial trace element that acts as a cofactor for numerous enzymes and transcription factors.^{[1][2]} Its roles span catalytic, structural, and regulatory functions within the cell.^[1]

Zinc in Signaling Pathways

Zinc ions are increasingly recognized as important signaling molecules, capable of modulating intracellular signal transduction cascades. For instance, zinc deficiency has been shown to affect the STAT1/3 signaling pathways, which are critical for central nervous system development.^[3] Furthermore, zinc can influence the c-Jun N-terminal kinase (JNK) signaling pathway through phosphoinositide 3-kinase (PI3K).^[4] A simplified representation of the JNK pathway modulation by zinc is depicted below.



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Simplified diagram of Zn²⁺-induced JNK signaling pathway activation.

General Experimental Protocols for Assessing Zinc Compound Activity

To investigate the biological effects of a zinc-containing compound like **ZINC000003015356**, a variety of in vitro assays can be employed.

Cytotoxicity Assays:

- Neutral Red (NR) and Crystal Violet (CB) Uptake Assays: These colorimetric assays are used to determine cell viability by measuring the uptake of dyes into lysosomes and the staining of DNA, respectively. IC₁₀ and IC₅₀ values (the concentration causing 10% and 50% inhibition) can be calculated.

- Lactate Dehydrogenase (LDH) Leakage Assay: This assay measures the release of LDH from damaged cells into the culture medium, serving as an indicator of cytotoxicity. The percentage of cytotoxicity is calculated relative to a maximum LDH release control.[5]

Antimicrobial and Antifungal Assays:

- The antimicrobial and antifungal activity can be evaluated against various strains of bacteria and fungi. The minimum inhibitory concentration (MIC) is typically determined using broth microdilution methods.

DNA Interaction Studies:

- UV-Visible Spectroscopy: The binding of the compound to DNA can be monitored by observing changes in the absorption spectra.
- Agarose Gel Electrophoresis: The ability of the compound to cleave plasmid DNA can be assessed by observing the conversion of supercoiled DNA to nicked or linear forms.[6]

Conclusion

ZINC000003015356 is a commercially accessible screening compound with potential for further investigation. While specific biological data for this molecule is not currently available, its zinc-containing structure suggests possible roles in various cellular processes. The experimental workflows and protocols outlined in this guide provide a framework for its systematic evaluation. Future research is necessary to elucidate the specific biological activities and therapeutic potential of **ZINC000003015356**.

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